

An In-depth Technical Guide to 2-(Diethylamino)ethanol (CAS 100-37-8)

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Compound of Interest

Compound Name: 2-(Diethylamino)ethanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Diethylamino)ethanol, commonly abbreviated as DEAE, is a versatile organic compound with the CAS number 100-37-8.[1] It is classified as an amino alcohol, integrating the chemical characteristics of both a tertiary amine and a primary alcohol.[1][2] This dual functionality makes it a crucial intermediate and building block in a wide array of applications, from industrial processes like corrosion inhibition and pH stabilization to the synthesis of fine chemicals and pharmaceuticals.[3][4] In the realm of drug development and biotechnology, DEAE is particularly significant as a precursor for the synthesis of the local anesthetic procaine and for the preparation of DEAE-cellulose resin, a staple in ion-exchange chromatography for purifying proteins and nucleic acids.[3][5][6] This guide provides a comprehensive technical overview of its properties, synthesis, applications, and associated experimental protocols.

Physicochemical and General Properties

DEAE is a colorless, hygroscopic, and flammable liquid characterized by a nauseating, ammonia-like odor.[1][2][7] It is miscible with water and soluble in various organic solvents, a property attributed to its polar hydroxyl group and non-polar diethyl groups.[8]

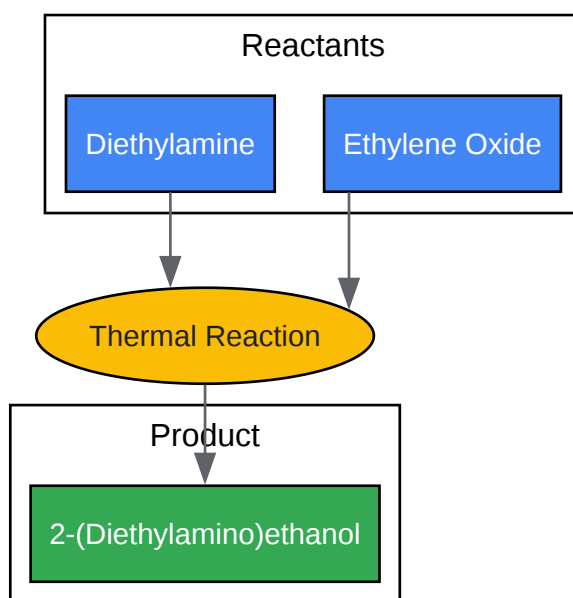
Table 1: Physicochemical Properties of 2-(Diethylamino)ethanol

Property	Value	Source(s)
CAS Number	100-37-8	[1]
EC Number	202-845-2	[1]
Molecular Formula	C ₆ H ₁₅ NO	[1][2]
Molecular Weight	117.19 g/mol	[2][9]
Appearance	Colorless, hygroscopic liquid	[1][2]
Odor	Nauseating, ammonia-like	[1][7]
Boiling Point	161-163 °C at 760 mmHg	[2][4][10]
Melting/Freezing Point	-70 °C (-94 °F)	[2][4][7]
Density	0.885 g/cm ³ (0.8921 at 25 °C)	[2][11]
Vapor Pressure	1.4 - 21 mmHg at 25 °C	[2][10]
Flash Point	60 °C (140 °F) [Open Cup]	[2][7]
Autoignition Temperature	320 °C (608 °F)	[4][7]
Solubility	Miscible with water	[1][8]
log Kow (Octanol-Water Partition Coefficient)	0.21	[11]
pKa	9.87	[11]

| Refractive Index | 1.4389 - 1.4410 at 20 °C |[4][10] |

Synthesis and Manufacturing

Commercially, **2-(Diethylamino)ethanol** is primarily synthesized via the reaction of diethylamine with ethylene oxide.[1][12] An alternative method involves the reaction of diethylamine with ethylene chlorohydrin.[1][12][13]



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Figure 1: Commercial Synthesis of **2-(Diethylamino)ethanol**.

Key Applications in Research and Development

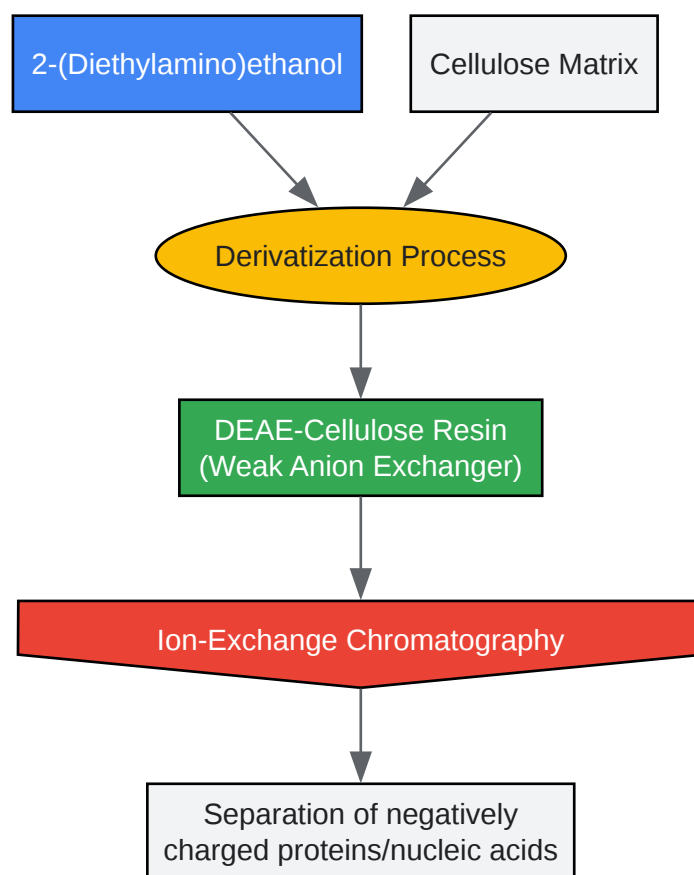
DEAE's unique structure makes it a valuable compound in several high-tech applications.

Pharmaceutical Synthesis: Procaine

DEAE is a key precursor in the synthesis of the local anesthetic procaine (Novocain).[5][14] The synthesis involves the esterification of 4-aminobenzoic acid with **2-(diethylamino)ethanol**. [5][15] This reaction is a cornerstone in the production of this widely used pharmaceutical agent.[5]

Biotechnology: Ion-Exchange Chromatography

DEAE is the precursor for producing DEAE-cellulose resin, a weak anion exchanger extensively used in ion-exchange chromatography.[3][6] The positively charged diethylaminoethyl groups on the cellulose matrix bind to negatively charged biomolecules like proteins and nucleic acids, allowing for their separation and purification.[6][16][17]



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Figure 2: Role of DEAE in Ion-Exchange Chromatography.

Industrial Applications

Beyond the laboratory, DEAE serves multiple industrial purposes:

- **Corrosion Inhibitor:** It is widely used in boiler water and steam condensate lines to prevent corrosion by neutralizing carbonic acid and scavenging oxygen.^{[3][4][12]}
- **Curing Agent:** It acts as a curing agent for resins.^{[3][4]}
- **Chemical Intermediate:** It is used to produce emulsifiers, detergents, cosmetics, textile finishing agents, and pesticides.^{[1][3][4]}
- **pH Stabilizer:** Its alkaline nature makes it an effective pH stabilizer in various formulations.^[3]

Experimental Protocols

Synthesis of Procaine

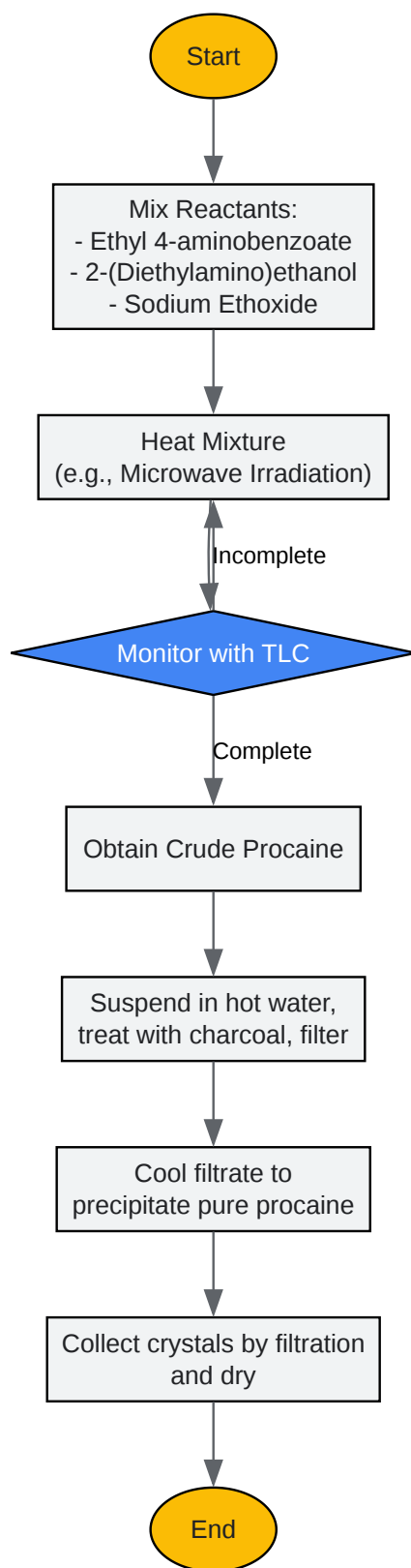
This protocol describes the synthesis of procaine via the transesterification of ethyl 4-aminobenzoate (benzocaine) with **2-(diethylamino)ethanol**, a method adapted from literature procedures.[\[18\]](#)[\[19\]](#)

Materials:

- Ethyl 4-aminobenzoate (Benzocaine)
- **2-(Diethylamino)ethanol** (DEAE)
- Sodium ethoxide (EtONa)
- Distilled water
- Active charcoal

Procedure:

- A suspension of ethyl 4-aminobenzoate (0.01 mol), **2-(diethylamino)ethanol** (0.01 mol), and sodium ethoxide (0.01 mol) is prepared in a suitable reaction vessel.[\[18\]](#)
- The mixture is homogenized and heated. Microwave irradiation (e.g., 700W) can be used to accelerate the reaction, with progress monitored by thin-layer chromatography (TLC).[\[18\]](#)
- Upon reaction completion, the crude product (a viscous liquid that solidifies at room temperature) is obtained.[\[18\]](#)
- For purification, the solid is suspended in distilled water and heated to 80°C.[\[18\]](#)
- Active charcoal is added for decolorization, and the mixture is filtered while hot under reduced pressure.[\[18\]](#)
- The filtrate is cooled to room temperature, allowing pure procaine to precipitate as white crystals.[\[18\]](#)
- The crystals are collected by filtration under reduced pressure and dried.[\[18\]](#)



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Figure 3: Experimental Workflow for Procaine Synthesis.

Synthesis of 2-(Diethylamino)ethyl Chloride Hydrochloride

This protocol outlines the chlorination of **2-(diethylamino)ethanol** using thionyl chloride to produce its more stable hydrochloride salt, a versatile chemical intermediate.[\[20\]](#)

Materials:

- **2-(Diethylamino)ethanol**
- Thionyl chloride (SOCl_2)
- Anhydrous dichloromethane
- Absolute ethanol (for recrystallization)
- Ice bath and standard glassware (round-bottom flask, dropping funnel, condenser)

Procedure:

- Dissolve **2-(diethylamino)ethanol** in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stirrer and dropping funnel.[\[20\]](#)
- Cool the flask in an ice bath to 0-5 °C.[\[20\]](#)
- Slowly add a solution of thionyl chloride in dichloromethane dropwise, maintaining the reaction temperature below 10 °C.[\[20\]](#)
- After addition is complete, allow the mixture to warm to room temperature.
- Heat the mixture to reflux for 1-2 hours to ensure the reaction proceeds to completion.[\[20\]](#)
- Cool the mixture and concentrate it under reduced pressure to remove the solvent and excess thionyl chloride.[\[20\]](#)
- Purify the resulting crude product by recrystallization from absolute ethanol.[\[20\]](#)

- Collect the crystalline product by suction filtration, wash with a small amount of cold absolute ethanol, and dry under vacuum.[\[20\]](#)

Biological Activity and Toxicology

Metabolism and Biological Effects

Metabolites of **2-(diethylamino)ethanol** in the body include **2-(diethylamino)ethanol** N-oxide and diethylaminoacetic acid.[\[9\]](#)[\[11\]](#) After administration, DEAE is widely distributed throughout the body, with initial concentration in the liver.[\[11\]](#) Some research suggests it may have analgesic properties and offer protection against oxidative stress.[\[8\]](#)

Toxicological Profile

DEAE is toxic and corrosive.[\[11\]](#)[\[21\]](#) Acute exposure can cause severe irritation to the skin, eyes, and respiratory tract.[\[9\]](#)[\[11\]](#) Inhalation of vapors may lead to symptoms such as nausea, vomiting, dizziness, and respiratory irritation.[\[11\]](#)[\[22\]](#)

Table 2: Acute Toxicity Data for **2-(Diethylamino)ethanol**

Route	Species	Value	Source(s)
Oral LD50	Rat	1300 mg/kg	[23]
Inhalation LC50	Rat	~4600 mg/m ³ / 4 hours	[11]
Dermal LD50	Guinea Pig	~885 mg/kg	[11]

| Dermal LD50 | Rabbit | 1260 mg/kg |[\[23\]](#) |

Safety and Handling

Proper handling of DEAE is critical due to its hazardous nature. It is classified as a flammable liquid and is toxic if inhaled or in contact with skin, harmful if swallowed, and causes severe skin burns and eye damage.[\[21\]](#)[\[23\]](#)[\[24\]](#)

Table 3: GHS Hazard Classification for **2-(Diethylamino)ethanol**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	3	H226: Flammable liquid and vapour	[21][23]
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[21][23]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled	[21][23]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	[21][24]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[21][23]
Serious Eye Damage	1	H314: Causes severe skin burns and eye damage	[25]

| Aquatic Hazard (Acute) | 3 | H402: Harmful to aquatic life [[23] |

Handling Recommendations:

- Engineering Controls: Use only outdoors or in a well-ventilated area. Use explosion-proof electrical equipment.[21][23]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection (goggles), and face protection (faceshield).[21][24] If ventilation is inadequate, wear suitable respiratory protection.[11]
- Handling Precautions: Avoid contact with skin, eyes, and clothing.[21] Keep away from heat, sparks, open flames, and other ignition sources.[23] Take measures to prevent the buildup of electrostatic charge.[21]
- First Aid:

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower.[24]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[24]
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Immediately call a poison center or doctor.[24]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[25]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[25] Store locked up.[25] It is hygroscopic and should be protected from moisture.[7]

Conclusion

2-(Diethylamino)ethanol (CAS 100-37-8) is a chemical of significant utility and versatility. For professionals in drug development and scientific research, a thorough understanding of its properties is essential for its effective and safe application. Its role as a precursor to the anesthetic procaine and in the preparation of DEAE-cellulose for chromatography underscores its importance in the pharmaceutical and biotechnological landscape. Concurrently, its hazardous nature necessitates strict adherence to safety protocols during handling and storage to mitigate risks.

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